

Technical Support Center: (2R,5S)-Ritlecitinib for Topical Administration

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Compound of Interest

Compound Name: (2R,5S)-Ritlecitinib

Cat. No.: B10821767

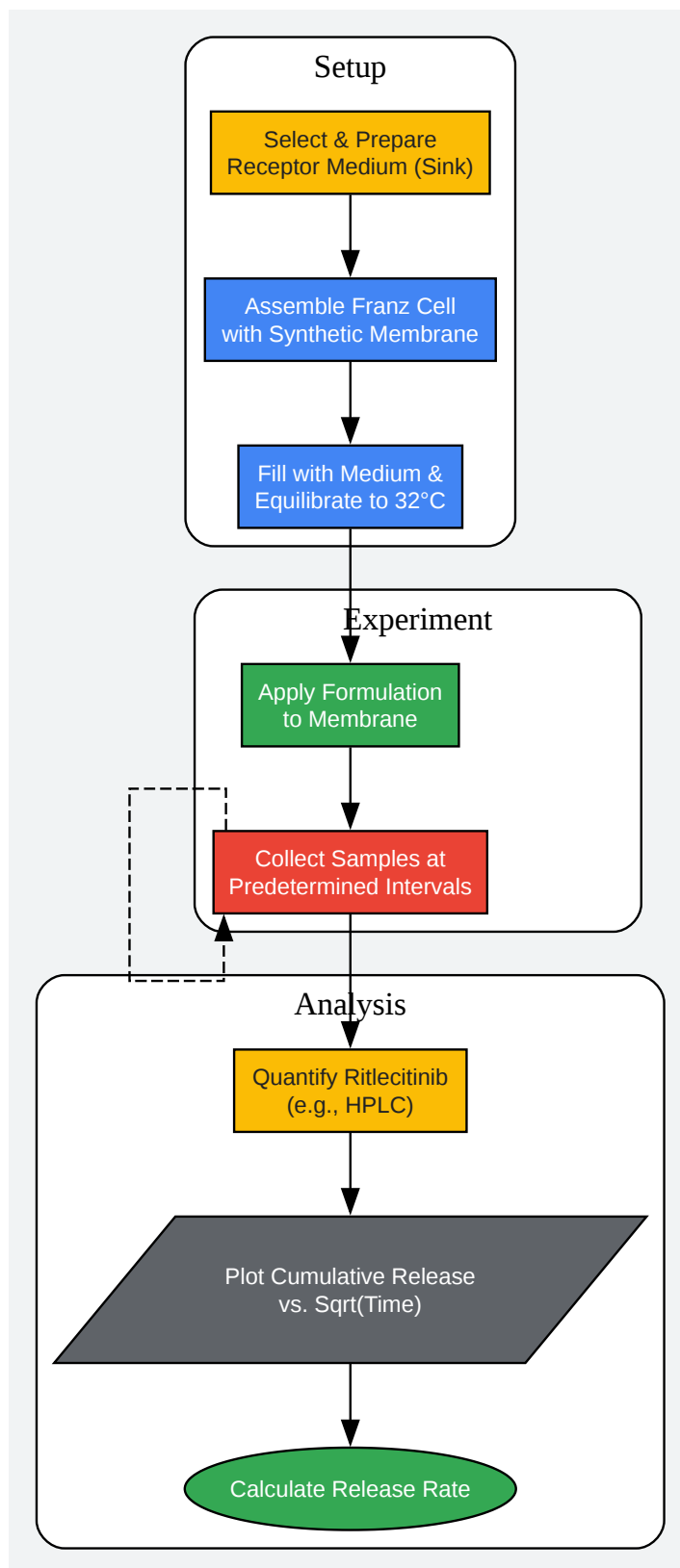
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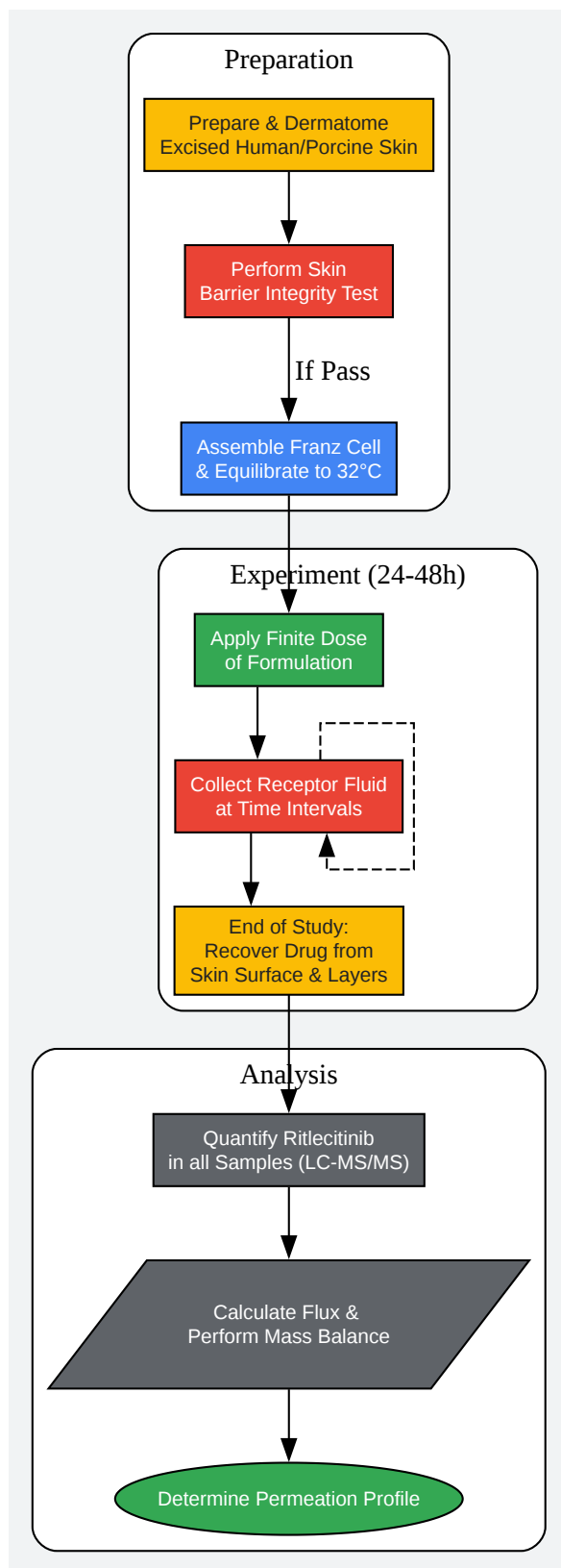
This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and experimental protocols for the topical formulation of **(2R,5S)-Ritlecitinib**.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for Ritlecitinib?

Ritlecitinib is a kinase inhibitor that irreversibly and selectively inhibits Janus kinase 3 (JAK3) and the tyrosine kinase expressed in hepatocellular carcinoma (TEC) family of kinases.[1][2] By blocking the adenosine triphosphate (ATP) binding site of these enzymes, it effectively modulates downstream signaling pathways involved in inflammation and immune responses.[2] Specifically, inhibition of JAK3 interferes with the JAK/STAT signaling pathway, which is crucial for the signaling of numerous cytokines implicated in autoimmune conditions like alopecia areata.[3][4] This inhibition prevents the phosphorylation and activation of Signal Transducers and Activators of Transcription (STATs), which in turn reduces the transcription of pro-inflammatory genes.[3]





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References

- [1. Ritlecitinib - Dual Inhibitor of JAK3/TEC \[synapse.patsnap.com\]](#)
- [2. go.drugbank.com \[go.drugbank.com\]](#)
- [3. Ritlecitinib - LiverTox - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [4. An overview of JAK/STAT pathways and JAK inhibition in alopecia areata - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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